

Technical Guide: 4-Amino-3-(trifluoromethoxy)benzonitrile (CAS Number 175278-23-6)

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Compound of Interest

Compound Name: 4-Amino-3-(trifluoromethoxy)benzonitrile

Cat. No.: B067731

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information for **4-Amino-3-(trifluoromethoxy)benzonitrile**, a fluorinated aromatic amine of interest in chemical synthesis and potentially in drug discovery. While this compound is available commercially, detailed public-domain information regarding its synthesis, specific biological applications, and experimental protocols is limited. This guide presents the confirmed physicochemical properties and safety information, and offers a speculative perspective on its potential utility based on related compounds.

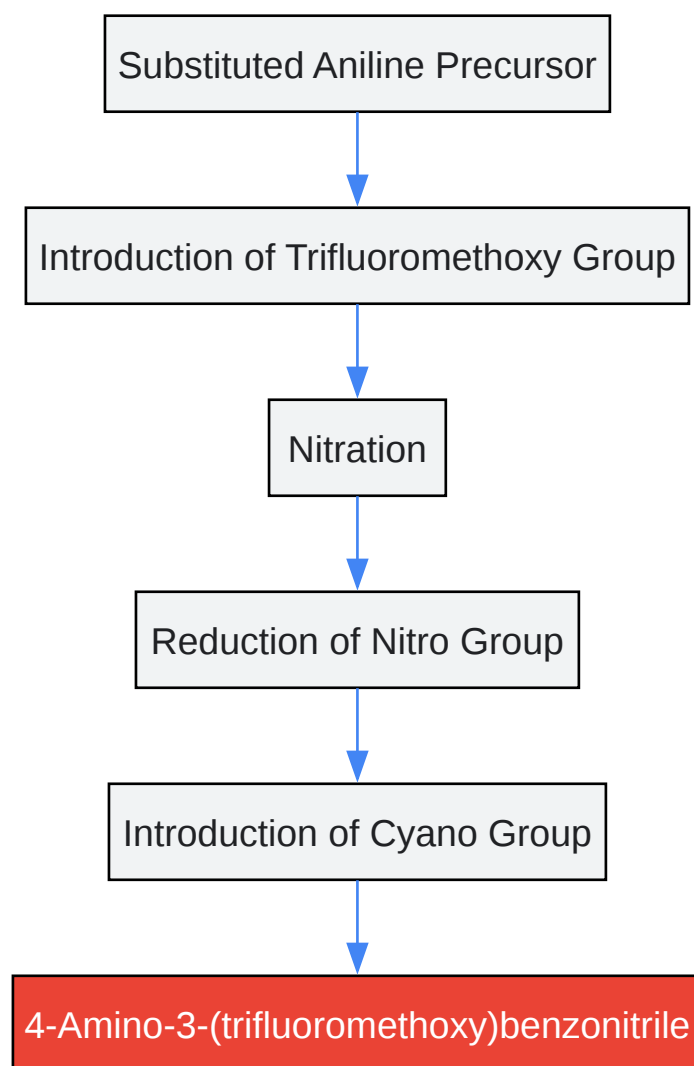
Physicochemical Properties

The fundamental physicochemical properties of **4-Amino-3-(trifluoromethoxy)benzonitrile** are summarized in the table below.

Property	Value	Citations
CAS Number	175278-23-6	[1][2]
Molecular Formula	C ₈ H ₅ F ₃ N ₂ O	[3][4]
Molecular Weight	202.14 g/mol	[3][4]
Appearance	Solid	[3]
Melting Point	71-73 °C	[5]
InChI Key	QNJP SMLILRHZOW- UHFFFAOYSA-N	[6]
SMILES	C1=CC(=C(C=C1C#N)OC(F) (F)F)N	[6]

Synthesis and Manufacturing

Detailed, peer-reviewed synthesis protocols for **4-Amino-3-(trifluoromethoxy)benzonitrile** are not readily available in the public domain. However, a plausible synthetic route can be conceptualized based on established organic chemistry principles. A hypothetical workflow for its synthesis is presented below. It is important to note that this represents a general approach and has not been experimentally validated for this specific compound.



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Caption: Hypothetical synthetic workflow for **4-Amino-3-(trifluoromethoxy)benzonitrile**.

Potential Applications in Research and Drug Development

While no specific biological activities or drug development applications have been documented for **4-Amino-3-(trifluoromethoxy)benzonitrile**, the structural motifs present in the molecule are found in compounds with known pharmacological relevance. The trifluoromethoxy group is a key feature in many modern pharmaceuticals, often used to enhance metabolic stability, lipophilicity, and binding affinity.

It is important to note that the closely related compound, 4-Amino-3-(trifluoromethyl)benzonitrile, serves as a key intermediate in the synthesis of various pharmaceuticals, including those targeting neurological disorders and certain cancers.[7][8] It is also utilized in the development of agrochemicals.[7][8] Given the structural similarities, it is plausible that **4-Amino-3-(trifluoromethoxy)benzonitrile** could be explored as a building block in the synthesis of novel bioactive molecules. The nitrile group can serve as a versatile synthetic handle for the creation of more complex chemical entities.[9]

Experimental Protocols

No detailed experimental protocols for assays or other scientific investigations using **4-Amino-3-(trifluoromethoxy)benzonitrile** have been found in the public domain. Researchers interested in evaluating the biological activity of this compound would need to develop their own protocols based on the intended application.

Safety and Handling

The available safety data for **4-Amino-3-(trifluoromethoxy)benzonitrile** indicates that it should be handled with care in a laboratory setting.[3]

Hazard Summary:

Hazard Class	Description	Citations
Acute Toxicity	May be harmful if swallowed, in contact with skin, or if inhaled.	[3]
Irritation	Causes skin, eye, and respiratory tract irritation.	[3]

Handling Recommendations:

- Use in a well-ventilated area or a chemical fume hood.[3]
- Wear appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat.[3]

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Store in a tightly closed container in a cool, dry place.[3]

For detailed safety information, it is recommended to consult the full Safety Data Sheet (SDS) from the supplier.[1][2]

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